

Diethyl allylphosphonate CAS number and safety data sheet

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Compound of Interest

Compound Name: Diethyl allylphosphonate

Cat. No.: B092648

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An In-depth Technical Guide to Diethyl Allylphosphonate

CAS Number: 1067-87-4

Synonyms: 2-Propenyl-phosphonic acid diethyl ester, 3-diethoxyphosphorylprop-1-ene

This technical guide provides comprehensive safety and handling information for **diethyl allylphosphonate**, intended for researchers, scientists, and professionals in drug development and other scientific fields.

Physicochemical Properties

The fundamental physical and chemical properties of **diethyl allylphosphonate** are summarized below.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ O ₃ P	[1]
Molecular Weight	178.17 g/mol	[1]
Appearance	Colorless to Almost Colorless Clear Liquid	[2]
Boiling Point	46 °C at 0.35 mmHg102 °C at 18 mmHg	[1]
Density	1.022 g/mL	[1]
Refractive Index (n ₂₀ /D)	1.4340	[1]
Flash Point	106 °C (222.8 °F)	[2]
Solubility	No data available	

Hazard Identification and Safety Data

Diethyl allylphosphonate is classified as a hazardous substance. The following tables summarize its hazard classifications and associated precautionary statements.

GHS Hazard Classification:

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity - Single Exposure (Respiratory System)	3

Hazard and Precautionary Statements:

Code	Statement
H315	Causes skin irritation.[3]
H319	Causes serious eye irritation.[3]
H335	May cause respiratory irritation.[3]
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[3]
P264	Wash skin thoroughly after handling.[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.[2]
P405	Store locked up.[3]

Experimental Protocols

a. Handling and Storage:

- Handling: Use only in a well-ventilated area.[2] Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.[2] Avoid contact with skin, eyes, and clothing.[2] Avoid breathing vapors or mist.[3] Wash hands thoroughly after handling.[3]

- Storage: Keep container tightly closed in a dry and well-ventilated place.^[2] Store in a cool place, recommended below 15°C. The storage class code is 10 - Combustible liquids.

b. First-Aid Measures:

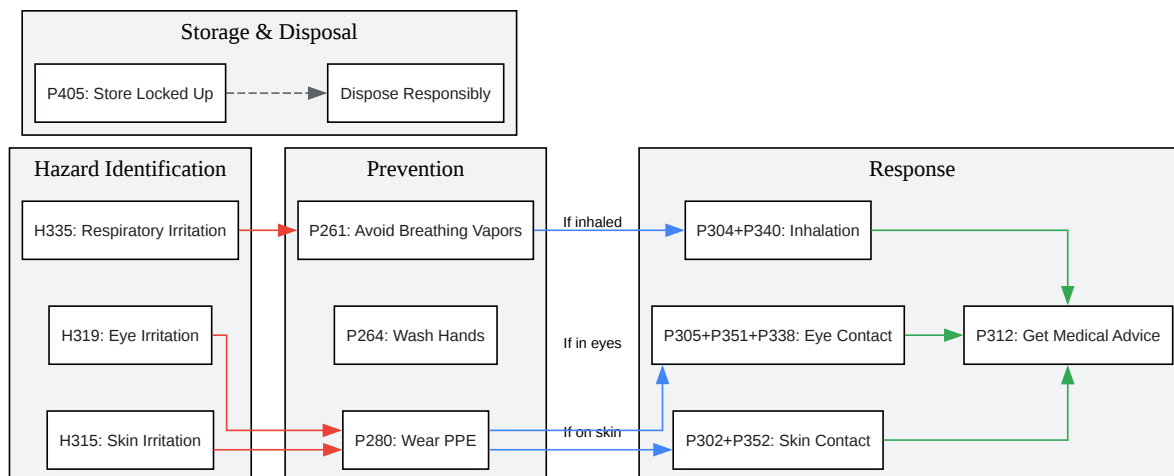
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[2]^[3]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.^[2]^[3]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[2]^[3]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.^[2]^[3]

c. Disposal Considerations:

Dispose of contents and container in accordance with local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

Safety Information Workflow

The following diagram illustrates the logical flow of safety information and response procedures for **diethyl allylphosphonate**.



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Caption: Safety information workflow for **diethyl allylphosphonate**.

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